

Essential Safety and Logistical Information for Handling 1,1-Dibromoethane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,1-Dibromoethane

Cat. No.: B1583053

[Get Quote](#)

For researchers, scientists, and drug development professionals, the safe handling and disposal of chemicals is paramount. This document provides essential, immediate safety and logistical information for the proper management of **1,1-Dibromoethane** (CAS No. 557-91-5), also known as ethylidene bromide. Adherence to these guidelines is critical to ensure personal safety and environmental compliance.

Chemical Properties and Hazards: **1,1-Dibromoethane** is a colorless to brown liquid that is light, air, and heat sensitive. It is classified as harmful if swallowed, in contact with skin, or if inhaled, and is suspected of causing cancer.^{[1][2]} It can cause skin, eye, and respiratory tract irritation.^{[1][3]}

Personal Protective Equipment (PPE)

The selection and proper use of Personal Protective Equipment is the primary defense against exposure to **1,1-Dibromoethane**.

PPE Category	Item	Specifications & Recommendations
Hand Protection	Chemical Resistant Gloves	Wear compatible chemical-resistant gloves to prevent skin exposure.[4] Nitrile and latex gloves are not recommended for handling halogenated hydrocarbons.[5]
Eye Protection	Safety Goggles or Face Shield	Use tightly fitting safety goggles or a face shield to protect against splashes and vapors.[4]
Skin and Body Protection	Protective Clothing	Wear appropriate protective clothing to prevent skin exposure.[4]
Respiratory Protection	Air-Purifying Respirator	A NIOSH/MSHA or European Standard EN 149 approved respirator is required when handling this chemical outside of a certified chemical fume hood or in the event of a spill. [4][6]

Handling and Storage

Proper handling and storage procedures are crucial to prevent accidents and maintain the chemical's stability.

Aspect	Procedure
Handling	- Work under a chemical fume hood.[7] - Avoid breathing vapors or mist.[1] - Avoid contact with skin, eyes, and clothing.[4] - Wash hands thoroughly after handling. - Take precautionary measures against static discharge.[1]
Storage	- Store in a cool, dry, well-ventilated area.[4] - Keep the container tightly closed. - Store under an inert gas. - Keep away from heat, sparks, open flames, and hot surfaces.[1] - Incompatible with strong oxidizing agents.[1][3]

First Aid Measures

In the event of exposure, immediate and appropriate first aid is critical.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids apart. Seek immediate medical attention.[8]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[8]
Inhalation	Remove the victim to fresh air. If breathing is difficult or has stopped, administer artificial respiration. Seek immediate medical attention.[1][8]
Ingestion	Do NOT induce vomiting. Wash out the mouth with water if the person is conscious. Seek immediate medical attention.[4][8]

Spill and Disposal Procedures

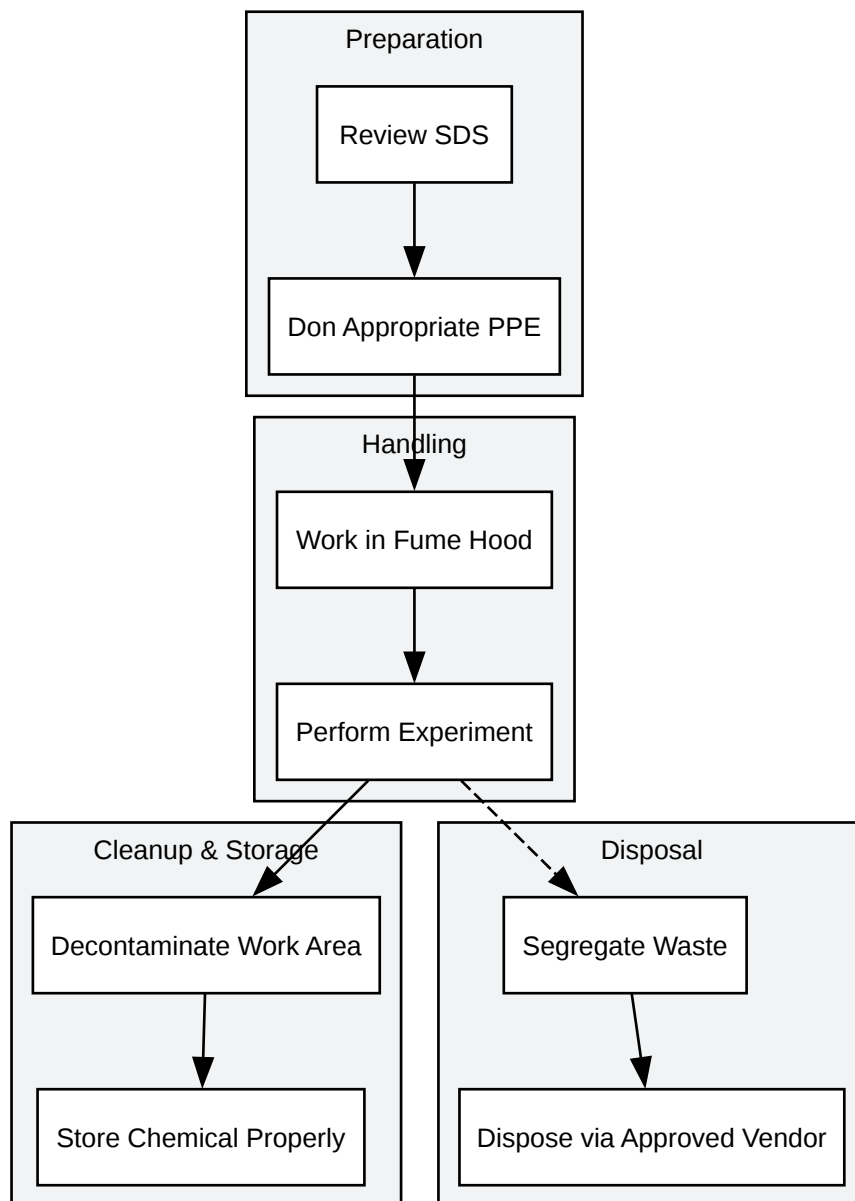
Proper containment and disposal of **1,1-Dibromoethane** are essential to prevent environmental contamination.

Procedure	Steps
Spill Cleanup	1. Remove all sources of ignition. [1] 2. Ensure adequate ventilation. [4] 3. Absorb the spill with an inert absorbent material (e.g., sand, silica gel). [1] 4. Collect the absorbed material in a suitable, closed container for disposal. [4] 5. Clean the contaminated area thoroughly. [4]
Disposal	- Dispose of contents and container to an approved waste disposal plant. - Do not empty into drains or flush into surface water or sanitary sewer systems. [1] - Chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification. [1]

Experimental Workflow for Handling 1,1-Dibromoethane

The following diagram outlines the logical workflow for the safe handling of **1,1-Dibromoethane** from preparation to disposal.

Safe Handling Workflow for 1,1-Dibromoethane



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. 1,1-Dibromoethane, 99%, stabilized | Fisher Scientific [fishersci.ca]
- 3. spectrumchemical.com [spectrumchemical.com]
- 4. static.cymitquimica.com [static.cymitquimica.com]
- 5. benchchem.com [benchchem.com]
- 6. fishersci.com [fishersci.com]
- 7. sigmaaldrich.com [sigmaaldrich.com]
- 8. shepherd.edu [shepherd.edu]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling 1,1-Dibromoethane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1583053#personal-protective-equipment-for-handling-1-1-dibromoethane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com